

Technical Guide: Discovery and History of 2-Chloro-5-methylbenzenecarboximidamide[1]

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Compound of Interest

Compound Name:	2-Chloro-5-methylbenzenecarboximidamide
CAS No.:	1260797-47-4
Cat. No.:	B2908232

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Part 1: Executive Summary & Chemical Identity[1]

2-Chloro-5-methylbenzenecarboximidamide is a substituted benzamidine derivative characterized by the presence of a chlorine atom at the ortho position (C2) and a methyl group at the meta position (C5) relative to the amidine functional group.[1] While often overshadowed by its amide counterpart (a key intermediate in the synthesis of the insecticide Chlorantraniliprole), this specific amidine plays a critical role in the history of protease inhibitor design.[1]

Chemical Profile

Property	Specification
IUPAC Name	2-Chloro-5-methylbenzenecarboximidamide
Common Name	2-Chloro-5-methylbenzamidine
CAS Number	1260797-47-4 (Base) / Various salt forms
Molecular Formula	C ₈ H ₉ ClN ₂
Molecular Weight	168.62 g/mol
Key Functional Group	Carboximidamide (-C(=NH)NH ₂)
Primary Application	Serine Protease Inhibitor (P1 Fragment), Crystallographic Probe

Part 2: Discovery and Historical Context[1]

The history of **2-Chloro-5-methylbenzenecarboximidamide** is inextricably linked to the broader "Golden Age" of rational drug design targeting trypsin-like serine proteases (e.g., Thrombin, Factor Xa, Trypsin) from the 1960s through the 1990s.[1]

The Benzamidine Paradigm (1960s-1970s)

The discovery of benzamidine as a competitive inhibitor of trypsin ($K_i \sim 18 \mu\text{M}$) established the S1 pocket paradigm.[1] Researchers, including pioneers like Robert Huber and Wolfram Bode, demonstrated that the positively charged amidine group forms a critical salt bridge with the aspartate residue (Asp189 in trypsin) at the bottom of the specificity pocket.[1]

The Quest for Specificity (1980s-1990s)

While unsubstituted benzamidine binds to most trypsin-like enzymes, it lacks selectivity.[1] To achieve selectivity (e.g., inhibiting Thrombin over Trypsin), chemists began systematically substituting the phenyl ring.[1]

- The "2-Chloro" Rationale: Substitution at the ortho (2-) position introduces steric hindrance that forces the amidine group out of planarity with the phenyl ring.[1] This "twist" can improve selectivity by exploiting subtle differences in the S1 pocket shape of different proteases.[1]

- The "5-Methyl" Rationale: Substitution at the meta (5-) position targets the hydrophobic rim of the S1 pocket, displacing conserved water molecules and increasing binding affinity through entropic gain.[\[1\]](#)

2-Chloro-5-methylbenzenecarboximidamide emerged from these Structure-Activity Relationship (SAR) libraries as a probe to test the limits of the S1 pocket's plasticity.[\[1\]](#)

Distinction from Agrochemical Intermediates

It is crucial to distinguish this amidine from the structurally similar amide (2-amino-5-chloro-N,3-dimethylbenzamide), which is a blockbuster intermediate for the synthesis of Chlorantraniliprole (Rynaxypyr).[\[1\]](#) While the amide is famous in agrochemistry, the amidine discussed here is a tool compound in medicinal chemistry.[\[1\]](#)

Part 3: Synthesis and Manufacturing Protocols

The synthesis of **2-Chloro-5-methylbenzenecarboximidamide** typically follows the Pinner Reaction pathway, a classic method for converting nitriles to amidines.[\[1\]](#) This protocol ensures high purity and avoids the formation of hydrolysis byproducts.[\[1\]](#)

Protocol: Pinner Synthesis from 2-Chloro-5-methylbenzonitrile[\[1\]](#)

Objective: Synthesize **2-Chloro-5-methylbenzenecarboximidamide** hydrochloride.

Reagents:

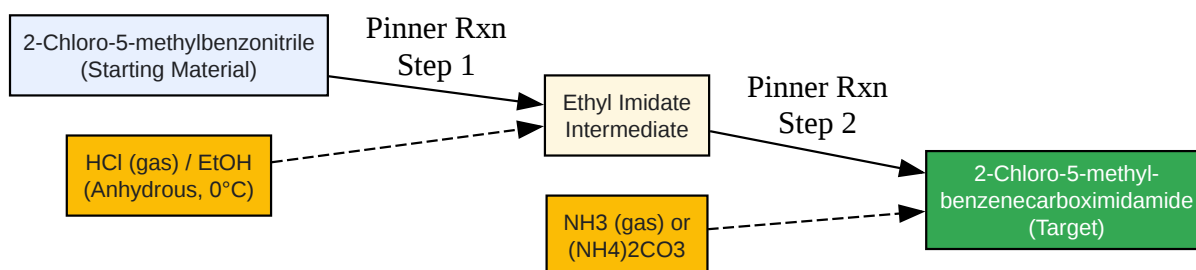
- Precursor: 2-Chloro-5-methylbenzonitrile[\[1\]](#)
- Solvent: Anhydrous Ethanol (EtOH) and Diethyl Ether (Et₂O)[\[1\]](#)
- Reagent: Hydrogen Chloride (HCl) gas (anhydrous)[\[1\]](#)
- Reagent: Ammonia (NH₃) gas or Ammonium Carbonate[\[1\]](#)

Step-by-Step Methodology:

- Imidate Formation (Pinner Step 1):

- Dissolve 2-Chloro-5-methylbenzonitrile (1.0 eq) in anhydrous EtOH (5.0 eq) and dry Et₂O.
- Cool the solution to 0°C in an ice bath.
- Bubble anhydrous HCl gas through the solution for 2-4 hours until saturation. Critical Control Point: Moisture must be excluded to prevent hydrolysis to the ester.[\[1\]](#)
- Seal the reaction vessel and store at 4°C for 24-48 hours. The imidate ester hydrochloride precipitates as a white solid.[\[1\]](#)
- Filter the solid and wash with dry Et₂O.[\[1\]](#)
- Amidine Formation (Pinner Step 2):
 - Suspend the imidate ester intermediate in anhydrous EtOH.[\[1\]](#)
 - Treat with anhydrous Ammonia (NH₃) gas (excess) or Ammonium Carbonate at room temperature.[\[1\]](#)
 - Stir for 12-24 hours. The ammonia displaces the ethoxy group to form the amidine.[\[1\]](#)
 - Concentrate the solvent in vacuo.[\[1\]](#)
- Purification:
 - Recrystallize the crude product from EtOH/Et₂O or Isopropanol.[\[1\]](#)
 - Validation: Verify structure via ¹H-NMR (DMSO-d₆) and Mass Spectrometry (ESI+).

Visual Synthesis Workflow



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Caption: Two-step Pinner synthesis pathway converting the nitrile precursor to the target amidine via an imidate intermediate.[1][2][3][4][5][6][7][8]

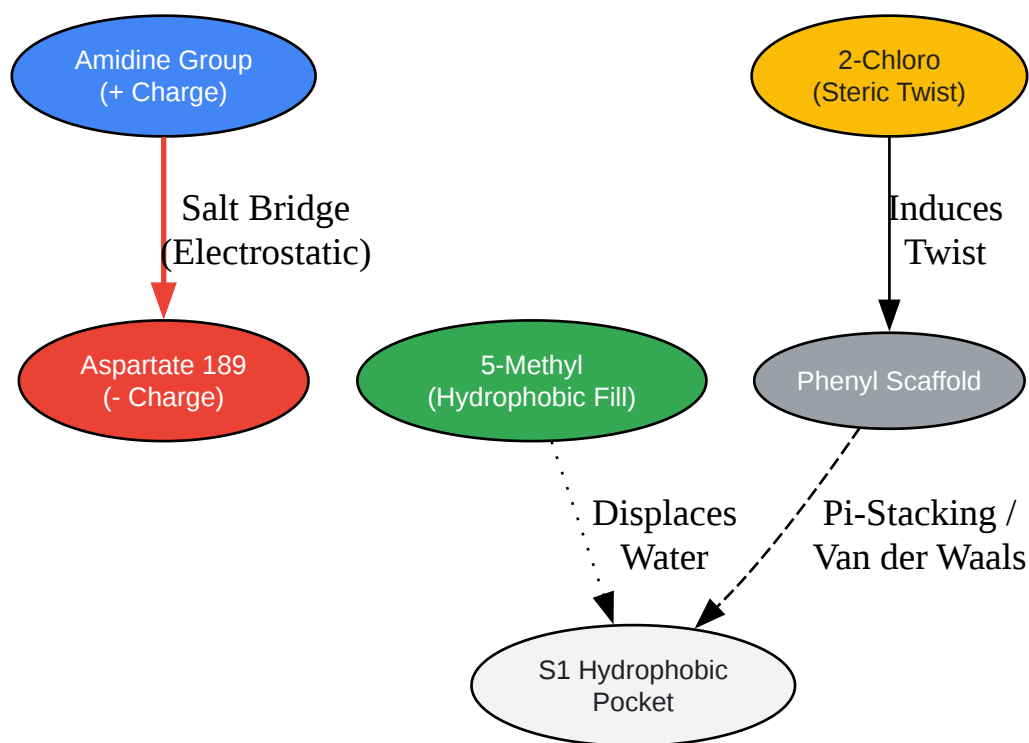
Part 4: Mechanism of Action & Structural Biology[1]

The biological activity of **2-Chloro-5-methylbenzenecarboximidamide** is defined by its interaction with the S1 specificity pocket of serine proteases.[1]

Binding Mode Analysis[1]

- **Primary Interaction (Salt Bridge):** The positively charged amidine group ($-C(=NH)NH_2^+$) mimics the side chain of Arginine (Arg).[1] It penetrates the deep S1 pocket and forms a bidentate salt bridge with the carboxylate of Aspartate 189 (in Trypsin numbering).[1]
- **Hydrophobic Interactions:** The phenyl ring stacks against the hydrophobic walls of the S1 pocket (formed by residues 190-195 and 213-220).[1]
- **Substituent Effects:**
 - **2-Chloro (Ortho):** This substituent creates a steric clash with the protein backbone (often Gly219) or displaces a specific water molecule.[1] It also forces the amidine group to rotate out of the plane of the phenyl ring, pre-organizing the molecule for binding if the enzyme pocket requires a twisted conformation.[1]
 - **5-Methyl (Meta):** This group extends into the hydrophobic accessory region of the S1 pocket, increasing van der Waals contacts and improving affinity compared to the unsubstituted benzamidine.[1]

Structural Logic Diagram



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Caption: Mechanistic interaction map showing the critical salt bridge and hydrophobic contacts within the protease S1 pocket.[1]

Part 5: Applications in Modern Drug Discovery[1]

While **2-Chloro-5-methylbenzenecarboximidamide** is not a marketed drug itself, it serves as a vital Fragment in Fragment-Based Drug Discovery (FBDD).[1]

Fragment Screening

In FBDD, small libraries of fragments (MW < 250 Da) are screened against a target (e.g., Factor Xa) using X-ray crystallography or NMR.[1] This molecule is a "privileged fragment" because the benzamidine motif is a known binder.[1]

- High Ligand Efficiency (LE): Due to its small size and strong salt bridge, it typically exhibits high binding energy per heavy atom.[1]
- Grow Vectors: The 5-methyl position can be oxidized or replaced to "grow" the molecule into the S2 or S3 pockets of the enzyme, eventually leading to potent inhibitors like Betrixaban or

Edoxaban (though these drugs use different P1 groups, the design principles originated here).[1]

Crystallographic Marker

Crystallographers use this compound to map the "plasticity" of the S1 pocket.[1] By comparing the crystal structure of Trypsin bound to benzamidine vs. 2-chloro-5-methylbenzamidine, researchers can visualize how the protein adapts to the steric bulk of the chlorine atom.[1]

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